

Technical Guide: Chirality and Stereochemical Control of 2-Aminohex-4-ynoic Acid

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Compound of Interest

Compound Name: (S)-2-Aminohex-4-ynoic acid

CAS No.: 29834-76-2

Cat. No.: B1589358

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Introduction: The Bioorthogonal Anchor

2-Aminohex-4-ynoic acid (often abbreviated as Ahx or related to Crotylglycine analogues) is a six-carbon aliphatic alpha-amino acid characterized by an internal alkyne at the

position. Unlike its alkene counterparts used in Ring-Closing Metathesis (RCM) stapling, this internal alkyne serves two distinct high-value functions in drug discovery:

- Click-Stapling: It acts as the dialkynyl component for copper-catalyzed azide-alkyne cycloaddition (CuAAC) "double-click" stapling with diazido-linkers, stabilizing α -helical peptides.^[1]
- Raman Probe: The internal alkyne provides a silent spectral window ($\sim 2200\text{ cm}^{-1}$) for Stimulated Raman Scattering (SRS) microscopy, allowing label-free imaging of metabolic incorporation.

Structural Identity^{[2][3][4][5]}

- IUPAC Name: 2-aminohept-4-ynoic acid^[2]^[3]
- CAS Number: 859842-08-3 (Hydrochloride salt)
- Molecular Formula:
- Key Feature: The internal triple bond restricts conformational freedom less than a terminal alkyne but provides steric bulk comparable to leucine/isoleucine.

Stereochemical Analysis & Configuration

The biological activity of peptidomimetics is strictly governed by the stereochemistry at the α -carbon (C2).

Cahn-Ingold-Prelog (CIP) Priority Assignment

To assign the absolute configuration (R/S), we rank the substituents attached to the chiral center (C2) based on atomic number and connectivity:

- Priority 1:
(Nitrogen, Atomic #7)
- Priority 2:
(Carbon bonded to O, O, O)
- Priority 3:
(Carbon bonded to C, H, H; the alkyne carbon counts as C, C, C phantom atoms)
- Priority 4:
(Hydrogen, Atomic #1)

Configuration Mapping:

- S-Configuration: corresponds to the L-isomer, the natural congener for peptide synthesis.
- R-Configuration: corresponds to the D-isomer.

“

Expert Insight: In solid-phase peptide synthesis (SPPS), the Fmoc-L-2-Aminohex-4-ynoic acid is the standard building block. Using the D-isomer induces reverse-turn structures often used to stabilize

-hairpins.

Enantioselective Synthesis Strategies

Two primary methodologies dominate the production of high-purity **(S)-2-aminohex-4-ynoic acid**: Asymmetric Phase-Transfer Catalysis (PTC) and Enzymatic Resolution.

Method A: Asymmetric Phase-Transfer Catalysis (Scalable & Modern)

This method utilizes the O'Donnell Schiff base substrate and a chiral quaternary ammonium salt (Maruoka catalyst) to install the side chain with high enantiomeric excess (ee).

Mechanism: The chiral catalyst creates a rigid ionic pair with the enolate of the glycine imine, blocking one face of the molecule and forcing the electrophile (1-bromo-2-butyne) to attack from the opposite side.

Reagents:

- Substrate: *tert*-Butyl glycinate benzophenone imine.
- Electrophile: 1-Bromo-2-butyne.
- Catalyst: (

)-3,4,5-Trifluorophenyl-NAS bromide (Maruoka Catalyst).
- Base: 50% KOH (aq).

Method B: Enzymatic Resolution (Classic & Cost-Effective)

For laboratories without access to expensive chiral catalysts, kinetic resolution using Acylase I (from *Aspergillus melleus*) is robust.

- Synthesize racemic N-acetyl-2-aminohept-4-ynoic acid.
- Incubate with Acylase I at pH 7.5.
- The enzyme selectively hydrolyzes the L-amide to the free L-amino acid.
- The D-amide remains unreacted and is separated by extraction.

Detailed Experimental Protocol: Asymmetric Alkylation

Target: **(S)-2-Aminohept-4-ynoic acid** (L-isomer)

Step 1: Preparation of the Glycine Schiff Base

- Dissolve glycine tert-butyl ester hydrochloride (10 mmol) in DCM.
- Add benzophenone imine (10 mmol) and stir at RT for 12h.
- Wash with water, dry over MgSO_4 , and concentrate to yield the Schiff base.

Step 2: Asymmetric Alkylation

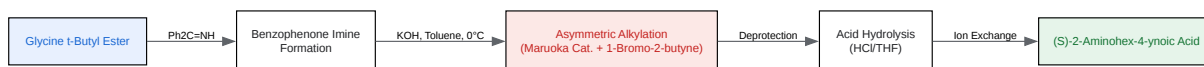
- Setup: In a round-bottom flask, dissolve the Schiff base (1.0 eq) and ()-Maruoka catalyst (1 mol%) in Toluene.
- Activation: Cool the mixture to 0°C. Add 1-bromo-2-butyne (1.2 eq).
- Initiation: Vigorously stir and add 50% aqueous KOH (5.0 eq) dropwise.
- Reaction: Stir at 0°C for 4–8 hours. Monitor by TLC (Hexane/EtOAc 4:1).

- Quench: Dilute with water and extract with diethyl ether.

Step 3: Hydrolysis & Deprotection

- Dissolve the alkylated intermediate in THF/1N HCl (1:1). Stir for 2h to cleave the imine.
- Wash with ether to remove benzophenone.
- Heat the aqueous layer (containing the amino ester) to reflux in 6N HCl for 4h to hydrolyze the tert-butyl ester.
- Purification: Apply to a Dowex 50W ion-exchange column. Elute with 1M NH₄OH.
- Yield: Expect 85–90% yield with >98% ee.

Visualization: Synthesis Workflow



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Figure 1: Step-by-step workflow for the asymmetric synthesis of the L-isomer using Phase Transfer Catalysis.

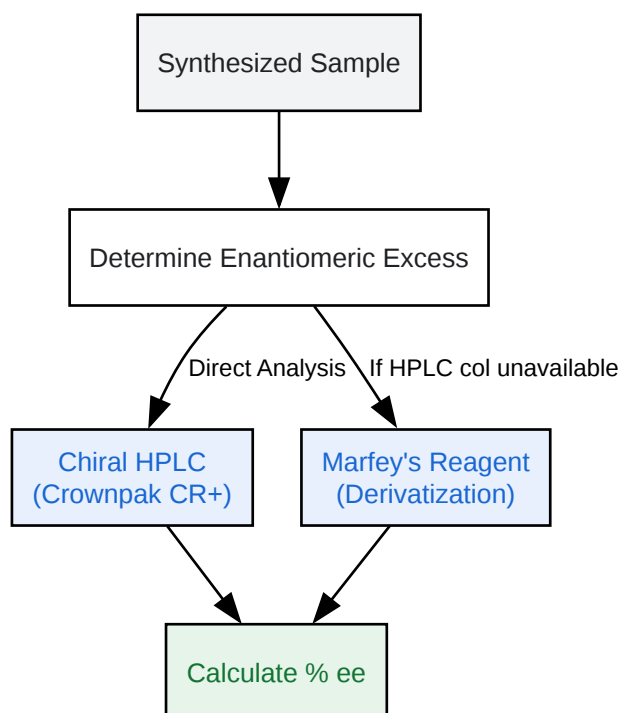
Analytical Validation

Trustworthiness in stereochemistry relies on rigorous validation. Do not assume enantiopurity based on the catalyst alone.

Data Summary Table

Parameter	Specification	Method
Appearance	White to off-white powder	Visual
Purity (Chemical)	>98%	HPLC (C18), 210 nm
Chiral Purity (ee)	>99% (S-isomer)	Chiral HPLC (Crownpak CR+)
Specific Rotation	(c=1, 1N HCl)	Polarimetry
Mass Spec	[M+H] ⁺ = 128.07	ESI-MS

Decision Matrix for Chiral Analysis



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Figure 2: Analytical decision tree for verifying stereochemical purity.

Protocol: Chiral HPLC

- Column: Daicel Crownpak CR(+) (specifically designed for free amino acids).
- Mobile Phase: pH 1.5 Perchloric acid (aq).

- Temp: 25°C.
- Detection: UV 210 nm (the alkyne provides weak absorbance, low wavelength is critical).
- Retention: The L-isomer typically elutes before the D-isomer on CR(+) columns due to crown ether complexation dynamics.

References

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